Predictive Modeling & Biological Validation of Dichlorinated N-Benzyl Anilines

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Compound of Interest

Compound Name:	*3,5-dichloro-N-[(2-methoxyphenyl)methyl]aniline*
CAS No.:	*861439-45-4*
Cat. No.:	*B2865413*

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Executive Summary

This technical guide outlines a predictive framework for evaluating dichlorinated N-benzyl anilines, a privileged scaffold in medicinal chemistry. While simple anilines are ubiquitous, the introduction of a dichlorinated benzyl moiety significantly alters the physicochemical profile, enhancing lipophilicity (LogP) and enabling specific halogen-bonding interactions with protein targets.

This document serves as a blueprint for researchers to move from in silico prediction to wet-lab validation. We focus on three primary therapeutic vectors predicted by QSAR and molecular docking: Antimicrobial (InhA inhibition), Anticancer (Tubulin polymerization inhibition), and Anti-inflammatory (COX-2 modulation).

Chemical Scaffold & Physicochemical Properties

The core structure involves an aniline nitrogen alkylated by a dichlorobenzyl group.[1] The specific positioning of the chlorine atoms (e.g., 2,4-dichloro vs. 3,4-dichloro) dictates the steric fit and electronic distribution.

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Structural Analysis

- Scaffold:

  -phenylbenzenemethanamine.

- Substitution: Dichloro-substitution on the benzyl ring.[2]

- Key Feature: The secondary amine provides a hydrogen bond donor/acceptor site, while the dichlorobenzyl tail acts as a hydrophobic anchor.

Predicted Physicochemical Profile (Lipinski's Rule of 5)

The following table summarizes the theoretical properties of the 2,4-dichloro isomer compared to the unsubstituted parent.

Property	Unsubstituted N-Benzyl Aniline	2,4-Dichloro-N-Benzyl Aniline	Impact on Bioactivity
MW	183.25 g/mol	252.14 g/mol	Remains < 500 (Drug-like)
cLogP	~2.8	~4.2	Enhanced membrane permeability; higher affinity for hydrophobic pockets (e.g., InhA).
TPSA	12.03 Å²	12.03 Å²	Good blood-brain barrier (BBB) penetration potential.
H-Bond Donors	1	1	Critical for active site anchoring.
Rotatable Bonds	3	3	Flexible enough to induce fit, rigid enough to minimize entropy loss.

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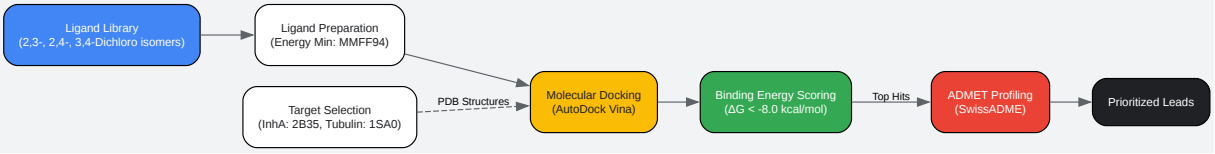
Computational Prediction Methodologies

Before synthesis, we employ a computational pipeline to prioritize isomers. The 2,4-dichloro and 3,4-dichloro variants are predicted to have the highest binding affinities due to their ability to fill hydrophobic sub-pockets in target enzymes.

Predicted Targets & Mechanisms

- Mycobacterium tuberculosis InhA: The hydrophobic dichlorobenzyl ring mimics the fatty acyl substrate, predicting strong inhibition of mycolic acid synthesis.
- Tubulin (Colchicine Binding Site): The steric bulk of the chlorines is predicted to disrupt microtubule assembly, leading to apoptosis in cancer cells (MCF-7, HCT116).
- COX-2: Similar to diclofenac (which contains a dichlorophenyl ring), these analogs are predicted to fit the COX-2 hydrophobic channel.

In Silico Workflow Visualization



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Caption: Figure 1. Computational pipeline for prioritizing dichlorinated N-benzyl aniline isomers based on binding affinity and drug-likeness.

Synthesis & Characterization Protocols

To validate the predictions, the compounds must be synthesized with high purity. The Reductive Amination pathway is preferred over nucleophilic substitution due to higher yields and fewer side products (e.g., over-alkylation).

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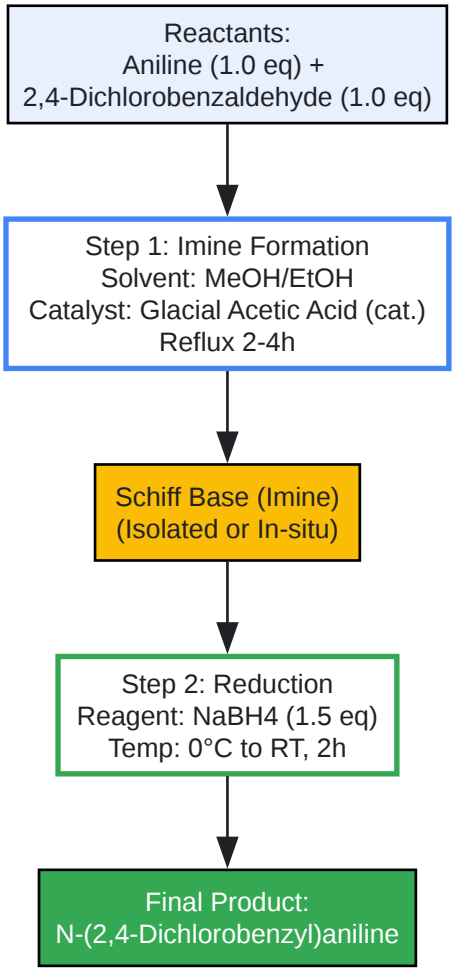
Synthesis Workflow (Reductive Amination)

Reaction: Aniline + Dichlorobenzaldehyde

Imine Intermediate

N-Benzyl Aniline.



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Caption: Figure 2.[3][4][5] Two-step reductive amination protocol for synthesizing high-purity N-benzyl anilines.

Detailed Protocol

- Imine Formation:

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- Dissolve 10 mmol of aniline and 10 mmol of 2,4-dichlorobenzaldehyde in 20 mL of absolute ethanol.
- Add 2-3 drops of glacial acetic acid.
- Reflux at 80°C for 3 hours. Monitor by TLC (Hexane:Ethyl Acetate 8:2).
- Checkpoint: The disappearance of the aldehyde spot indicates completion.

- Reduction:
  - Cool the mixture to 0°C in an ice bath.
  - Slowly add sodium borohydride (NaBH4, 15 mmol) portion-wise to avoid vigorous foaming.
  - Stir at room temperature for 2 hours.
- Workup:
  - Pour reaction mixture into crushed ice.
  - Extract with Dichloromethane (DCM) (3 x 20 mL).
  - Wash organic layer with brine, dry over anhydrous , and evaporate.
  - Purification: Recrystallize from ethanol/water to obtain white/off-white crystals.

In Vitro Validation Strategies

Once synthesized, the compounds must be tested against the predicted targets.

Antimicrobial Assay (MIC Determination)

Target:S. aureus (Gram +), E. coli (Gram -), M. tuberculosis (surrogate M. smegmatis).

- Method: Broth Microdilution (CLSI guidelines).

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- Protocol:
  - Prepare stock solution of compound in DMSO (1 mg/mL).
  - In a 96-well plate, perform serial 2-fold dilutions in Mueller-Hinton broth.
  - Add bacterial inoculum (

    CFU/mL).
  - Incubate at 37°C for 24h.
  - Readout: MIC is the lowest concentration with no visible turbidity.[5]
  - Predicted Result: 2,4-dichloro derivatives are expected to show MIC < 10 µg/mL against Gram-positive strains due to the hydrophobic benzyl tail penetrating the cell wall.

Anticancer Assay (MTT Viability)

Target: MCF-7 (Breast), HCT116 (Colon).

- Method: MTT Colorimetric Assay.
- Protocol:
  - Seed cells (

    cells/well) in 96-well plates.
  - Treat with graded concentrations (0.1 - 100 µM) for 48h.
  - Add MTT reagent; incubate 4h.
  - Dissolve formazan crystals in DMSO.
  - Measure absorbance at 570 nm.
  - Predicted Result:

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values in the low micromolar range (1-5 µM) are expected for 3,4-dichloro derivatives, correlating with tubulin inhibition.

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